

Application Notes and Protocols for LDN-193189

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Compound of Interest

Compound Name: LDN-193188

Cat. No.: B608503

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These application notes provide detailed protocols for the dissolution and storage of LDN-193189, a potent and selective inhibitor of bone morphogenetic protein (BMP) type I receptors. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Introduction

LDN-193189 is a small molecule inhibitor of the BMP signaling pathway. It primarily targets the BMP type I receptors ALK1, ALK2, ALK3, and ALK6 with high affinity, leading to the inhibition of Smad1/5/8 phosphorylation.^{[1][2][3][4][5]} This compound is a derivative of Dorsomorphin and is widely used in research to study developmental biology, cancer, and various cellular processes regulated by BMP signaling. Proper handling and storage are essential for its biological activity.

Quantitative Data Summary

The following tables summarize the solubility and recommended storage conditions for LDN-193189 and its hydrochloride salt.

Table 1: Solubility of LDN-193189 and its Hydrochloride Salt

Solvent	LDN-193189	LDN-193189 Hydrochloride
DMSO	Soluble, but may require warming or sonication. Insoluble according to some sources. Limited solubility. 0.1 mg/mL (0.24 mM).	Soluble. Approx. 2 mg/mL. 4.79 mg/mL (10 mM) with sonication. 12 mg/mL (25.03 mM). 24 mg/mL (50.06 mM).
Dimethyl Formamide (DMF)	Not explicitly stated, but the hydrochloride is soluble.	Approx. 1 mg/mL.
Ethanol	Insoluble.	Soluble up to 2.5 mM.
Water	Insoluble.	Sparingly soluble. 45 mg/mL (93.87 mM) with sonication is recommended for the dihydrochloride salt.
Methanol	Soluble.	Not explicitly stated.

Note: Solubility can be affected by factors such as the purity of the compound, the solvent, temperature, and agitation. It is recommended to use fresh, anhydrous solvents.

Table 2: Storage and Stability of LDN-193189

Form	Storage Temperature	Duration	Notes
Powder (Solid)	-20°C	≥ 4 years	Store protected from light.
4°C	Stable	Store protected from light.	
In Solvent (Stock Solution)	-80°C	6 months to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	
4°C	1 month		
Aqueous Solution	Not Recommended	Not more than one day	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution of LDN-193189 Hydrochloride

Materials:

- LDN-193189 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

- Pre-treatment: Before opening, briefly centrifuge the vial of LDN-193189 hydrochloride to ensure all the powder is at the bottom.
- Calculation: To prepare a 10 mM stock solution from 1 mg of LDN-193189 hydrochloride (MW: 479.4 g/mol), you will need to add 208.6 μ L of DMSO. For larger quantities, scale the volume of DMSO accordingly. For example, to reconstitute 10 mg, add 2.086 mL of DMSO. Some suppliers suggest specific volumes for reconstitution, for a 10mM solution from the entire vial contents, which should be followed if provided.
- Dissolution:
 - Add the calculated volume of fresh, anhydrous DMSO to the vial containing the LDN-193189 hydrochloride powder.
 - Vortex the solution thoroughly for several minutes to aid dissolution.
 - If the compound does not fully dissolve, you can warm the tube at 37°C for 10 minutes and/or shake it in an ultrasonic bath for a while.
- Aliquoting and Storage:
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (1-6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM LDN-193189 stock solution in DMSO
- Pre-warmed cell culture medium

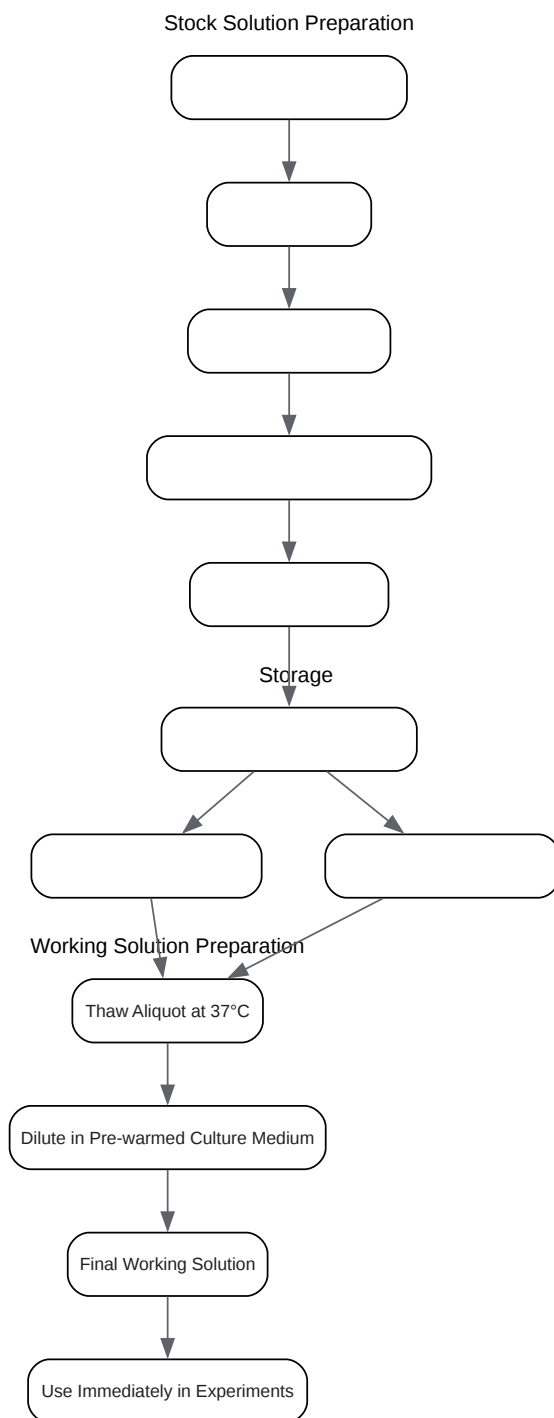
- Sterile tubes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM LDN-193189 stock solution at 37°C as needed.
- Dilution:
 - To avoid precipitation, it is crucial to add the DMSO stock solution to pre-warmed cell culture medium.
 - Perform serial dilutions in the pre-warmed medium to achieve the desired final concentration.
 - Important: The final concentration of DMSO in the cell culture should not exceed 0.5% to avoid solvent-induced toxicity.
- Application: Add the final working solution to your cell cultures immediately. Do not store aqueous solutions of LDN-193189.

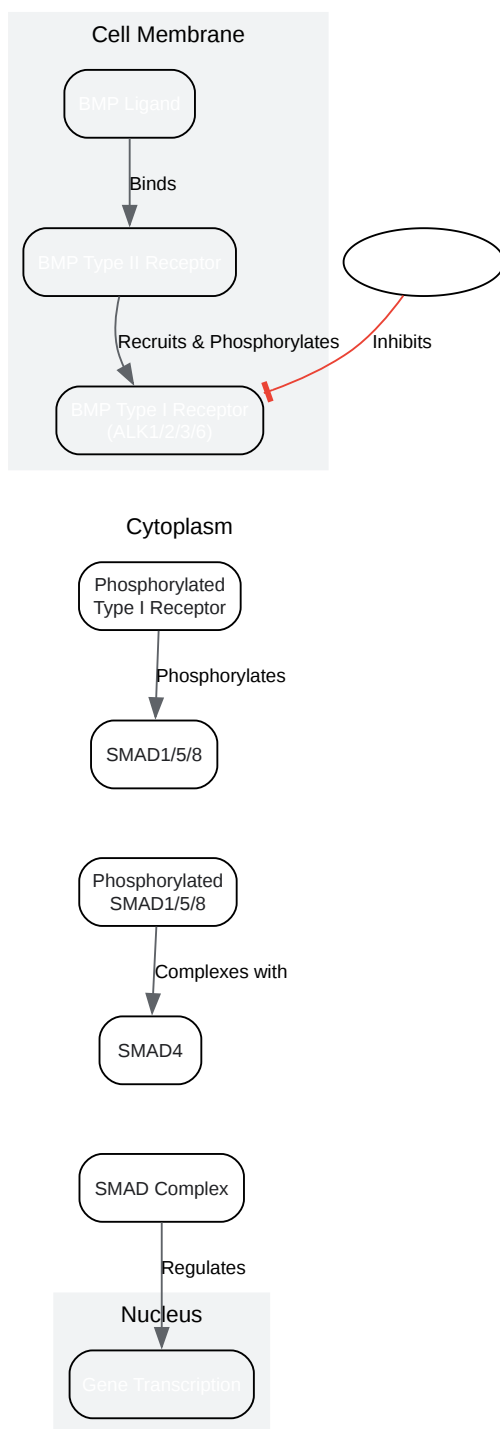
Visualizations

Experimental Workflow for LDN-193189 Preparation and Storage

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Caption: Workflow for preparing and storing LDN-193189 solutions.

LDN-193189 Inhibition of BMP Signaling Pathway

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Caption: LDN-193189 inhibits BMP Type I receptor phosphorylation.

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